

# Essential Safety and Operational Guide for Handling ShK-Dap22

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## Compound of Interest

Compound Name: ShK-Dap22

Cat. No.: B1140072

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the synthetic peptide **ShK-Dap22**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of your research.

## Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment is the primary defense against potential exposure to chemical and biological hazards. A thorough risk assessment should always be conducted to determine the specific PPE required for handling any peptide. Below is a summary of recommended PPE for handling **ShK-Dap22**.

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat	Chemical-resistant or disposable coveralls
Hand Protection	Disposable nitrile gloves (double gloving recommended)	Silver Shield gloves under disposable nitrile gloves for enhanced protection
Eye & Face Protection	Safety glasses with side-shields (marked with "Z87")	Full-face shield or safety goggles for splash hazards

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